# RapaLink-1: Comprehensive Application Notes and Protocols for Researchers

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *RapaLink-1* |
| *Cat. No.:* | *B15541004* |

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## Introduction

**RapaLink-1** is a third-generation, bivalent inhibitor of the mammalian target of rapamycin (mTOR), a critical serine/threonine kinase that governs cell growth, proliferation, and survival.[1][2] This novel molecule is synthesized by covalently joining Rapamycin and the second-generation mTOR kinase inhibitor MLN0128 via an inert chemical linker.[3][4] This unique structure allows **RapaLink-1** to bind to both the FKBP12-rapamycin-binding (FRB) domain and the kinase domain of mTOR, resulting in a potent and durable inhibition of mTOR Complex 1 (mTORC1).[2][3][5] **RapaLink-1** has demonstrated superior efficacy in overcoming resistance to first- and second-generation mTOR inhibitors and has the significant advantage of being able to cross the blood-brain barrier.[2][3] These characteristics make it a valuable tool for investigating the mTOR signaling pathway in various research models, including studies on cancer and neurological disorders.[2][6]

## Reconstitution and Storage Guidelines

Proper handling and storage of **RapaLink-1** are crucial to maintain its stability and activity. The compound is typically supplied as a lyophilized powder.

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## Stock Solution Preparation

It is recommended to prepare a concentrated stock solution in an appropriate solvent, which can then be diluted to the desired working concentration for experiments.

Recommended Solvent: Dimethyl sulfoxide (DMSO) is the most common and effective solvent for reconstituting **RapaLink-1**.[1][3][7] Some suppliers also note solubility in Ethanol.[8] **RapaLink-1** is insoluble in water.[3]

Reconstitution Protocol:

- Briefly centrifuge the vial of lyophilized **RapaLink-1** to ensure all the powder is at the bottom of the tube.[9]
- Aseptically add the calculated volume of high-purity DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Gently vortex or sonicate the vial to ensure complete dissolution of the powder.[4][7] Warming the solution may also be necessary to achieve full solubility.[4]
- Visually inspect the solution to ensure it is clear and free of particulates.

## Storage Conditions

The stability of **RapaLink-1** depends on whether it is in its lyophilized form or in solution.

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| Form | Storage Temperature | Duration | Special Instructions |
|---|---|---|---|
| Lyophilized Powder | 4°C | 24 months | Store desiccated, away from moisture.[1][10] |
| -20°C | Up to 3 years | Store in a dry, dark environment.[7][9][10] | |
| In Solvent (e.g., DMSO) | -20°C | 1 month | Aliquot to avoid repeated freeze-thaw cycles.[1][3] |
| -80°C | 6 months to 1 year | Aliquot and store in sealed vials, away from moisture.[3][7] | |

Note: For long-term storage of the stock solution, it is highly recommended to prepare single-use aliquots to minimize degradation from repeated freeze-thaw cycles.[1]

# Experimental Protocols

## In Vitro Cell-Based Assays

**RapaLink-1** is a potent inhibitor of cell growth and proliferation in various cancer cell lines.

General Cell Culture Treatment Protocol:

- Plate cells at the desired density in appropriate growth medium and allow them to adhere overnight.
- The following day, prepare fresh dilutions of the **RapaLink-1** stock solution in cell culture medium to achieve the desired final concentrations.
- Remove the existing medium from the cells and replace it with the medium containing the various concentrations of **RapaLink-1**.

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- Include a vehicle control (e.g., DMSO) at a concentration equivalent to the highest concentration of the solvent used for the **RapaLink-1** dilutions.
- Incubate the cells for the desired duration (e.g., 24, 48, 72, or 96 hours).[3][8]
- Following incubation, cells can be harvested for downstream analysis, such as cell viability assays (e.g., MTT, CellTiter-Glo), cell cycle analysis, or protein extraction for Western blotting.

Example Experimental Parameters:

| Cell Line | Concentration Range | Incubation Time | Observed Effect |
|---|---|---|---|
| U87MG (Glioblastoma) | 0 - 200 nM | 3 days | Growth inhibition[3][8] |
| U87MG (Glioblastoma) | 0 - 12.5 nM | 48 hours | G0/G1 cell cycle arrest[3][8] |
| Renal Cell Carcinoma (RCC) cells | 100 nM | 24 - 96 hours | Suppressed cell proliferation, induced apoptosis and cell cycle arrest[3][11] |

## In Vivo Animal Studies

**RapaLink-1** has demonstrated potent anti-tumor efficacy in xenograft models.

General Administration Protocol for Xenograft Models:

- Establish tumors in immunocompromised mice by subcutaneous or intracranial injection of cancer cells.
- Once tumors reach a palpable size, randomize the animals into treatment and control groups.

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- Prepare the **RapaLink-1** formulation for injection. A common vehicle for intraperitoneal (i.p.) injection consists of DMSO, PEG300, and PBS.[11]
- Administer **RapaLink-1** via the desired route (e.g., intraperitoneal injection).
- Monitor tumor growth and animal well-being regularly.

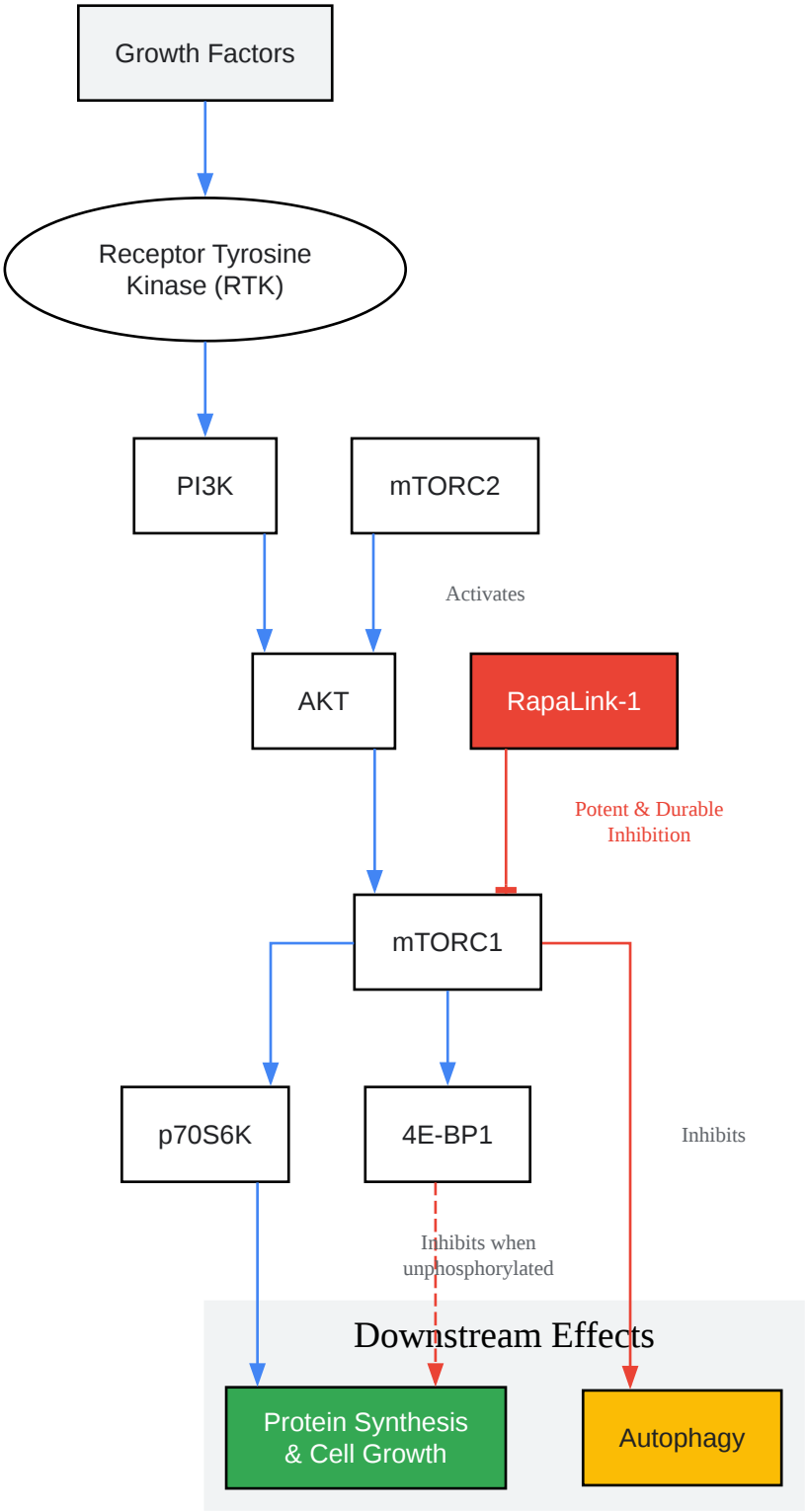
Example Dosing Regimen:

| Animal Model | Dosage | Administration Route & Schedule |
|---|---|---|
| BALB/c nu/nu mice with U87MG intracranial xenografts | 1.5 mg/kg | i.p.; every 5 days for 25 days, then once a week for 11 weeks[3] |
| Nude mice with sunitinib-resistant RCC xenografts | 1.5 mg/kg | i.p.; every 5 days for 25 days[11] |
| LAPC9 Prostate Cancer PDX model | 1.5 mg/kg | 5-7 day intervals[12] |

# Mechanism of Action and Signaling Pathway Analysis

**RapaLink-1** exerts its effect by potently inhibiting the mTOR signaling pathway, which is a central regulator of cellular metabolism, growth, and proliferation. As a bivalent inhibitor, it targets mTORC1 with high affinity and durability.[2][3]

## mTOR Signaling Pathway

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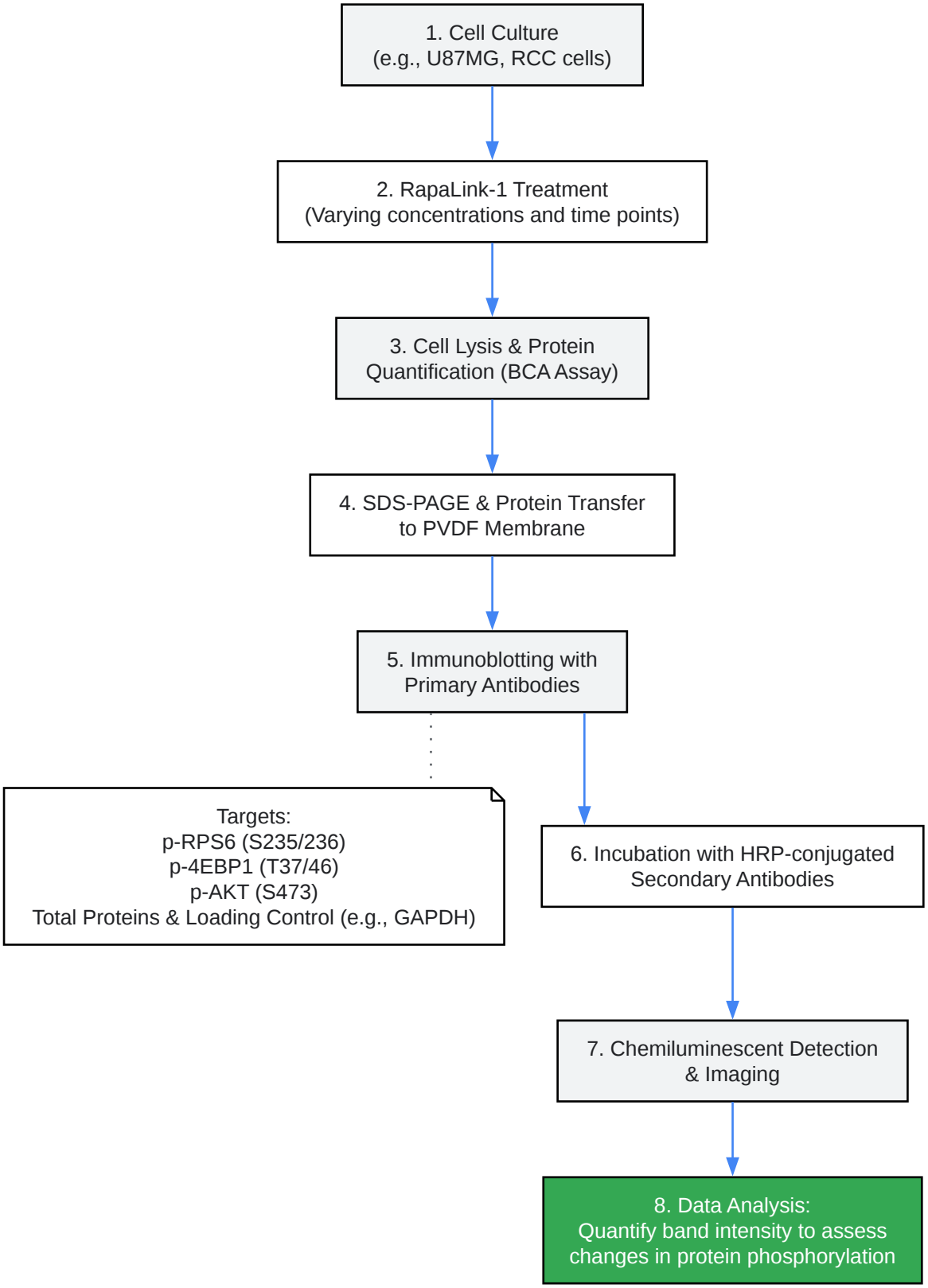


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